

Field Application Notes and Protocols for Flucarbazone 70% WDG

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Compound of Interest

Compound Name: Flucarbazone

Cat. No.: B134062

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the field application of **Flucarbazone** 70% WDG, a selective post-emergence herbicide. The information is intended to guide researchers in designing and conducting field trials to evaluate the efficacy and crop safety of this formulation.

Flucarbazone-sodium, the active ingredient, is a potent inhibitor of the enzyme acetolactate synthase (ALS), a key enzyme in the biosynthesis of branched-chain amino acids in susceptible plants.[1][2][3][4][5] This inhibition leads to the cessation of growth and eventual death of target weeds. **Flucarbazone** is effective against a range of grass weeds in cereal crops, particularly wheat.[6][7][8][9]

Application Rates and Target Weeds

The recommended application rates for **Flucarbazone** 70% WDG can vary depending on the target weed species, their growth stage, and environmental conditions. The following tables summarize typical application rates for key target weeds in wheat crops.

Table 1: Recommended Application Rates for **Flucarbazone** 70% WDG in Wheat

Crop	Target Weeds	Application Rate (g a.i./ha)	Application Rate (g product/ha)
Spring Wheat	Wild Oats (Avena fatua), Green Foxtail (Setaria viridis)	10.5 - 21	15 - 30
Winter Wheat	Annual Weeds	31.5 - 42	45 - 60
Spring Wheat	Annual Weeds	21 - 31.5	30 - 45
Spring & Durum Wheat	Wild Oats, Green Foxtail	9.94	14.2

Note: a.i. refers to the active ingredient, **flucarbazone**-sodium.

Table 2: Weed Control Spectrum of **Flucarbazone**

Common Name	Scientific Name	Control Level
Wild Oat	Avena fatua	Excellent
Green Foxtail	Setaria viridis	Excellent
Black-grass	Alopecurus myosuroides	Good
Downy Brome	Bromus tectorum	Good
Volunteer Tame Oats	Avena sativa	Good
Redroot Pigweed	Amaranthus retroflexus	Suppression
Shepherd's-purse	Capsella bursa-pastoris	Suppression
Stinkweed	Thlaspi arvense	Suppression
Wild Mustard	Sinapis arvensis	Suppression

Experimental Protocols

To ensure accurate and reproducible results in field trials, the following experimental protocols are recommended.

Experimental Design

A randomized complete block design (RCBD) is recommended for field trials to account for field variability.[\[1\]](#)[\[6\]](#)[\[7\]](#)

- **Treatments:** Include a range of **Flucarbazone** 70% WDG application rates, a negative control (untreated), and a positive control (a standard commercial herbicide).
- **Replication:** Each treatment should be replicated at least four times to ensure statistical validity.[\[6\]](#)
- **Plot Size:** Plot sizes should be large enough to minimize edge effects and allow for accurate application and assessment. A typical plot size is 2 x 10 meters or larger.[\[10\]](#)
- **Randomization:** Treatments within each block should be randomly assigned to plots.[\[6\]](#)[\[11\]](#)

Site Selection and Preparation

- **Site Uniformity:** Select a field with a uniform weed population and consistent soil type.
- **Previous Crop:** Record the previous crop history to account for any potential herbicide carryover effects.
- **Seedbed Preparation:** Prepare a uniform seedbed to ensure consistent crop and weed emergence.

Herbicide Application

- **Equipment:** Use a calibrated research plot sprayer with appropriate nozzles to ensure uniform spray coverage. A spray volume of 200-300 L/ha is recommended.[\[6\]](#)
- **Timing:** Apply **Flucarbazone** post-emergence when target weeds are in the 1-3 leaf stage for optimal control.[\[6\]](#) For winter wheat, application can be from the 3-leaf stage to the green-up stage.[\[12\]](#)[\[13\]](#) For spring wheat, application is typically at the 4-5 leaf stage.[\[9\]](#)
- **Environmental Conditions:** Apply when weeds are actively growing. Optimal temperatures are between 12°C and 24°C.[\[10\]](#) Avoid application during periods of crop stress, such as drought, frost, or waterlogged soils.[\[6\]](#)[\[10\]](#)

- **Adjuvants:** The addition of a non-ionic surfactant (0.1–0.25% v/v) is often recommended to enhance efficacy.^[6]

Data Collection and Assessment

- **Weed Control Efficacy:** Visually assess weed control at regular intervals (e.g., 7, 14, 28, and 56 days after application) using a percentage scale (0% = no control, 100% = complete control).
- **Weed Density and Biomass:** Count the number of weeds per unit area (e.g., per square meter) and collect above-ground weed biomass from a designated area within each plot. Dry the biomass to a constant weight.
- **Crop Tolerance:** Visually assess crop injury (phytotoxicity) at regular intervals using a percentage scale (0% = no injury, 100% = crop death).
- **Crop Yield:** At crop maturity, harvest the grain from the center of each plot and determine the yield, adjusting for moisture content.

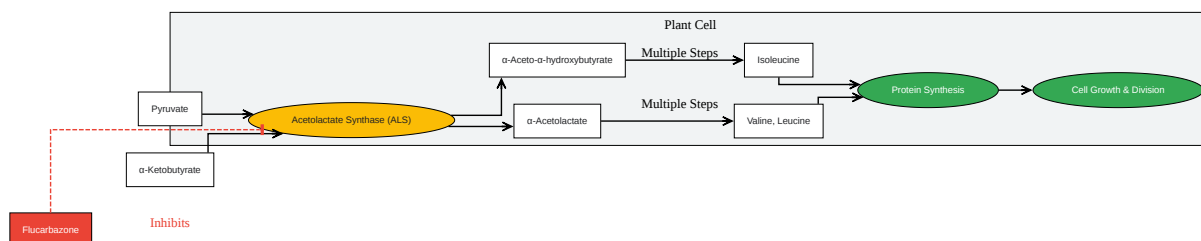
Statistical Analysis

Analyze the collected data using appropriate statistical methods, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects. Regression analysis can be used to determine dose-response relationships.

Visualizations

Mode of Action: ALS Inhibition

Flucarbazone-sodium inhibits the acetolactate synthase (ALS) enzyme, which is the first step in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. This depletion of essential amino acids halts cell division and plant growth.

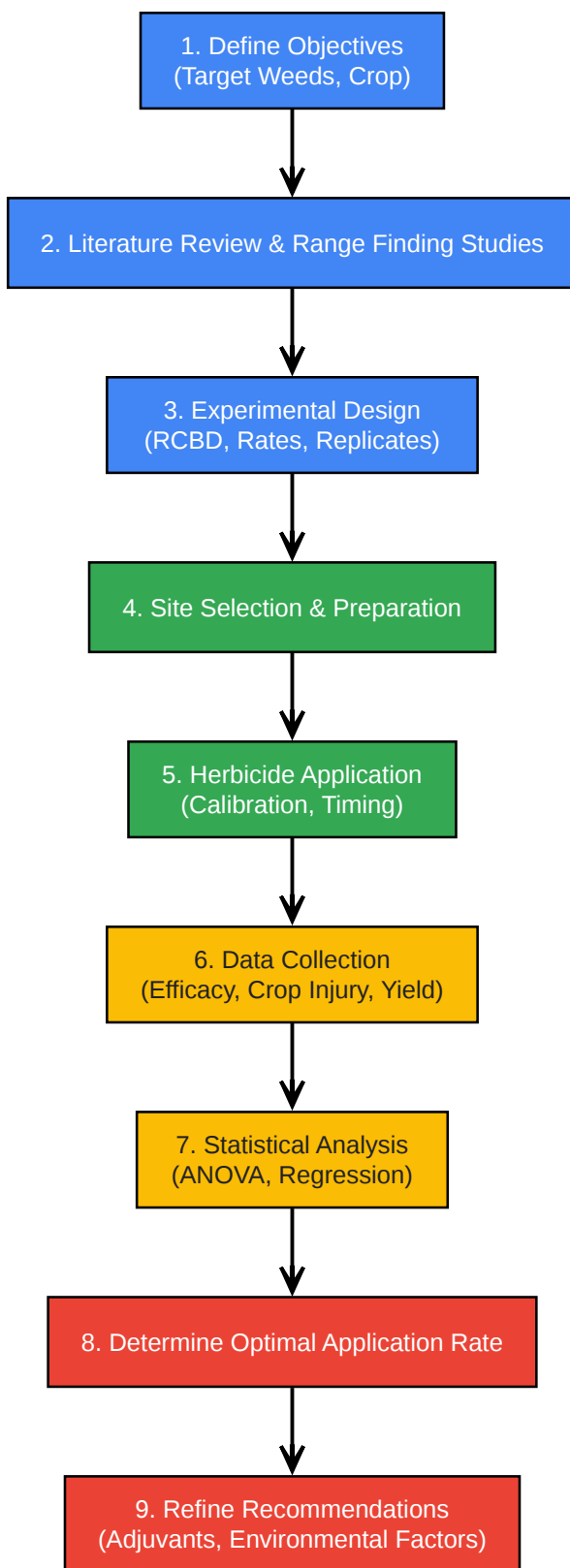


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Caption: **Flucarbazono**'s mode of action via ALS enzyme inhibition.

Experimental Workflow for Determining Field Application Rates

The following workflow outlines the key steps in a research program to determine the optimal field application rate of **Flucarbazono** 70% WDG.



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